Application Notes and Protocols for Dithiane Formation Using Trimethylene di(thiotosylate)

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Compound of Interest

Compound Name:	*Trimethylene di(thiotosylate)*
CAS No.:	*3866-79-3*
Cat. No.:	*B1584901*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: A Modern Approach to Dithiane Synthesis

The 1,3-dithiane functional group is a cornerstone in modern organic synthesis, primarily serving as a robust protecting group for carbonyl compounds and as a masked acyl anion equivalent, enabling unique carbon-carbon bond formations through "umpolung" reactivity. The traditional and most widespread method for dithiane synthesis involves the acid-catalyzed reaction of a carbonyl compound with the volatile and malodorous 1,3-propanedithiol. While effective, this method has notable drawbacks, including the unpleasant odor of the thiol reagent and the often harsh acidic conditions required, which may not be compatible with sensitive substrates.

This application note details a modern alternative utilizing **Trimethylene di(thiotosylate)**, also known as S,S'-propane-1,3-diyl bis(4-methylbenzenesulfonothioate), as a stable, crystalline, and odorless precursor to the 1,3-dithiane moiety. This approach offers significant advantages in terms of handling, safety, and potentially, chemoselectivity. We will explore the mechanistic

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underpinnings of this transformation, provide detailed experimental protocols, and discuss the potential scope and limitations of this methodology.

The Reagent: **Trimethylene di(thiotosylate)**

Trimethylene di(thiotosylate) is a stable, crystalline solid that can be prepared from 1,3-propanediol. Its structure features two thiotosylate groups, which can act as electrophilic sulfur sources under appropriate conditions. The tosyl group is an excellent leaving group, facilitating the nucleophilic attack at the sulfur atom.

Chemical Structure:

Mechanistic Rationale: A Base-Mediated Pathway

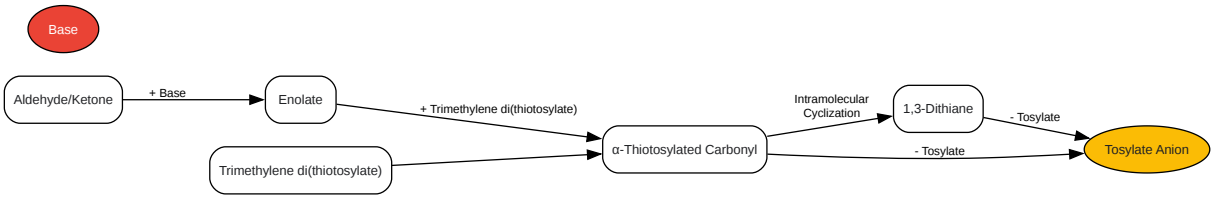
Unlike the traditional acid-catalyzed dithiane formation, the reaction with **Trimethylene di(thiotosylate)** is proposed to proceed via a base-mediated pathway. The key steps are outlined below:

- Enolate Formation: In the presence of a suitable base, the carbonyl compound is deprotonated at the α-carbon to form an enolate.
- Nucleophilic Attack: The enolate then acts as a nucleophile, attacking one of the electrophilic sulfur atoms of the **Trimethylene di(thiotosylate)**. This results in the displacement of a tosylate anion and the formation of an α-thiotosylated carbonyl intermediate.
- Intramolecular Cyclization: The newly formed sulfur nucleophile, after a presumed reduction or another activation step, can then undergo an intramolecular cyclization, attacking the carbonyl carbon.
- Ring Closure: Subsequent elimination of the second tosylate group and ring closure would lead to the formation of the 1,3-dithiane ring.

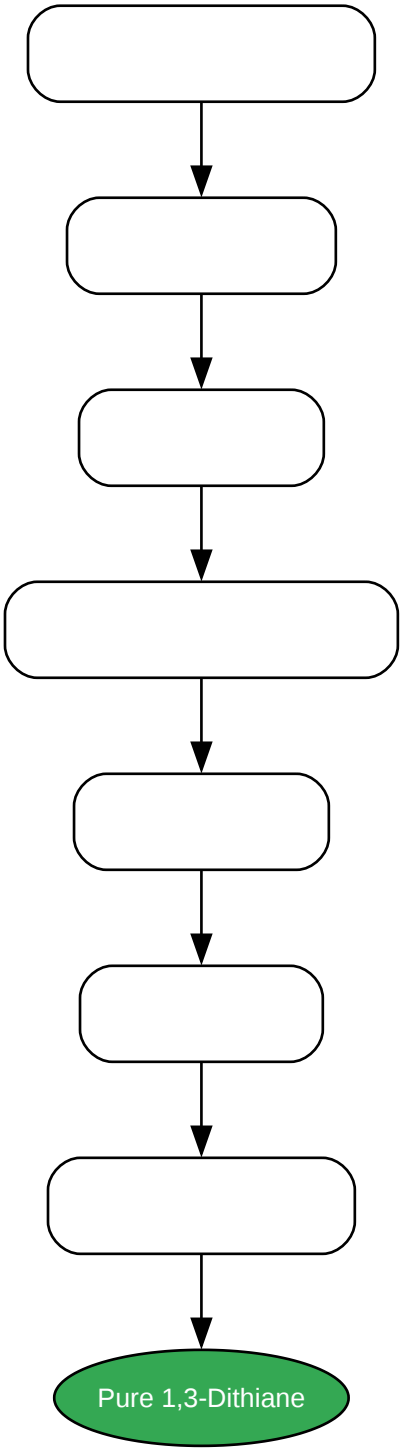
An alternative pathway, particularly for non-enolizable aldehydes, might involve direct nucleophilic attack of a suitable sulfur nucleophile (generated in situ from the di(thiotosylate)) on the carbonyl carbon, followed by cyclization.

Visualizing the Reaction Pathway

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